

GNE-490 solubility issues and solutions

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Compound of Interest

Compound Name: GNE-490

Cat. No.: B15541883

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GNE-490 Technical Support Center

Welcome to the technical support center for **GNE-490**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the solubility and handling of **GNE-490**.

Frequently Asked Questions (FAQs)

Q1: What is **GNE-490** and what is its mechanism of action?

A1: **GNE-490** is a potent and highly selective pan-PI3K (Phosphoinositide 3-kinase) inhibitor.^[1]^[2]^[3] It is designed to be selective for PI3K isoforms (PI3K α , PI3K β , PI3K δ , and PI3K γ) with significantly less activity against mTOR (mammalian target of rapamycin), making it a useful tool for studying PI3K-specific cellular events.^[1]^[2]^[3] **GNE-490** acts as an ATP-competitive inhibitor of class I PI3K enzymes, which are critical components of the PI3K/AKT/mTOR signaling pathway.^[4]^[5] This pathway is frequently dysregulated in cancer and plays a key role in cell growth, proliferation, and survival.^[5]^[6]

Q2: What are the primary applications of **GNE-490** in research?

A2: **GNE-490** is primarily used in cancer research to probe the function of the PI3K pathway. It has been shown to have antiproliferative activity against cancer cells and efficacy in xenograft models.^[1]^[4] Its high selectivity for PI3K over mTOR allows researchers to dissect the specific roles of PI3K in cellular processes, separate from mTOR-mediated effects.^[2]^[3]

Q3: What are the physical and chemical properties of **GNE-490**?

A3: **GNE-490** is a solid, white to off-white compound.^[1] Its molecular formula is C₁₈H₂₂N₆O₂S, with a molecular weight of approximately 386.47 g/mol .^{[1][7]}

Troubleshooting Guide: Solubility Issues

Q4: I am having trouble dissolving **GNE-490**. What is the recommended solvent?

A4: The most recommended solvent for **GNE-490** is Dimethyl Sulfoxide (DMSO).^{[1][2][3]} It is reported to be soluble in DMSO at concentrations of 10 mM or even up to 100 mg/mL (approximately 259 mM).^{[1][4]} For best results, use newly opened, anhydrous DMSO, as hygroscopic (water-absorbed) DMSO can significantly reduce the solubility of the compound.^[1]

Q5: My **GNE-490** is not dissolving completely in DMSO, or it's precipitating out of solution. What should I do?

A5: If you are experiencing issues, consider the following steps:

- **Check DMSO Quality:** Ensure you are using high-purity, anhydrous DMSO.^[1] Old or improperly stored DMSO can absorb moisture, which negatively impacts solubility.
- **Gentle Warming:** Gently warm the solution to 37°C and vortex or sonicate briefly. This can help facilitate dissolution. Avoid excessive heat, which could degrade the compound.
- **Prepare Fresh Solutions:** It is best practice to prepare stock solutions fresh for each experiment. If you must store them, do so under the recommended conditions.

Q6: Can I dissolve **GNE-490** in aqueous buffers like PBS or in cell culture media?

A6: **GNE-490**, like many kinase inhibitors, is expected to have very poor water solubility.^{[8][9]} Direct dissolution in aqueous buffers is not recommended. To prepare a working solution for cell-based assays, first, create a high-concentration stock solution in 100% DMSO. Then, dilute this stock solution into your aqueous buffer or cell culture medium. Ensure the final concentration of DMSO in your assay is low (typically <0.5%) to avoid solvent-induced toxicity. Rapid precipitation can occur if the DMSO stock is diluted too quickly or into a solution where the compound is not soluble; dilute serially and mix thoroughly at each step.

Q7: How should I store **GNE-490** stock solutions?

A7: Once prepared in DMSO, aliquot the stock solution into single-use vials to prevent degradation from repeated freeze-thaw cycles.^[1] Store these aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[1] Always protect the solutions from light.^[1]

Data Presentation

Table 1: GNE-490 Solubility Data

Solvent	Reported Concentration	Molar Equivalent	Source
DMSO	≥ 100 mg/mL	~259 mM	^[1]
DMSO	10 mM	10 mM	^[4]

Note: "≥" indicates that the saturation point was not reached at this concentration.

Table 2: GNE-490 Inhibitory Activity (IC₅₀)

Target	IC ₅₀ (nM)	Source
PI3Kα	3.5	^[1] ^[4]
PI3Kβ	25	^[1] ^[4]
PI3Kδ	5.2	^[1]
PI3Kγ	15	^[1] ^[4]
mTOR	750	^[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **GNE-490** Stock Solution in DMSO

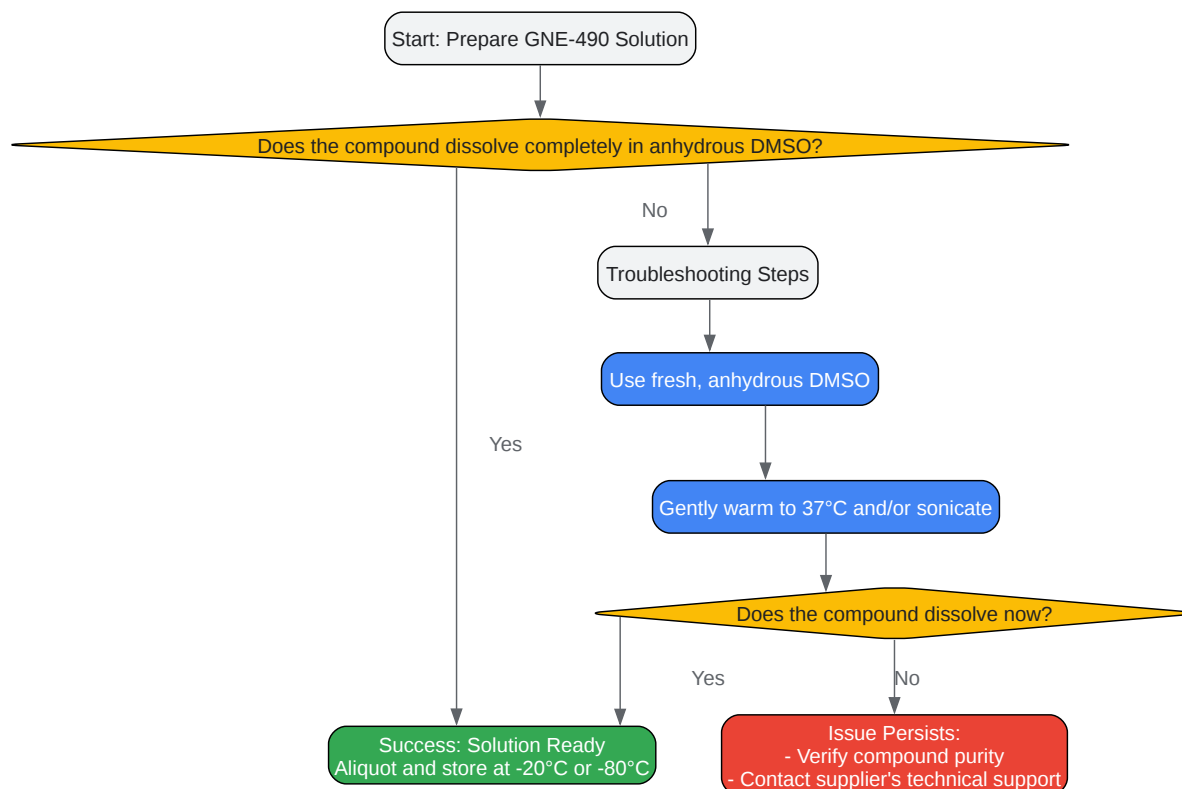
- Materials:
 - GNE-490** solid compound (MW: 386.47 g/mol)
 - Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Procedure:
 - Weigh out 1 mg of **GNE-490** solid.
 - To prepare a 10 mM stock, you will need to add a specific volume of DMSO. Calculate the required volume using the formula: $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) * (1 / \text{Concentration (mol/L)}) * 1,000,000$
 $\text{Volume } (\mu\text{L}) = (1 \text{ mg} / 386.47 \text{ g/mol}) * (1 / 0.010 \text{ mol/L}) * 1,000,000 = 258.75 \mu\text{L}$
 - Add 258.75 μL of anhydrous DMSO to the vial containing 1 mg of **GNE-490**.
 - Vortex thoroughly until the solid is completely dissolved. Gentle warming (37°C) or brief sonication may be used to aid dissolution if necessary.
 - Aliquot the solution into single-use tubes for storage at -20°C or -80°C, protected from light.

Visualizations

Diagram 1: GNE-490 Solubility Troubleshooting Workflow

This diagram outlines the logical steps to troubleshoot common solubility issues with **GNE-490**.

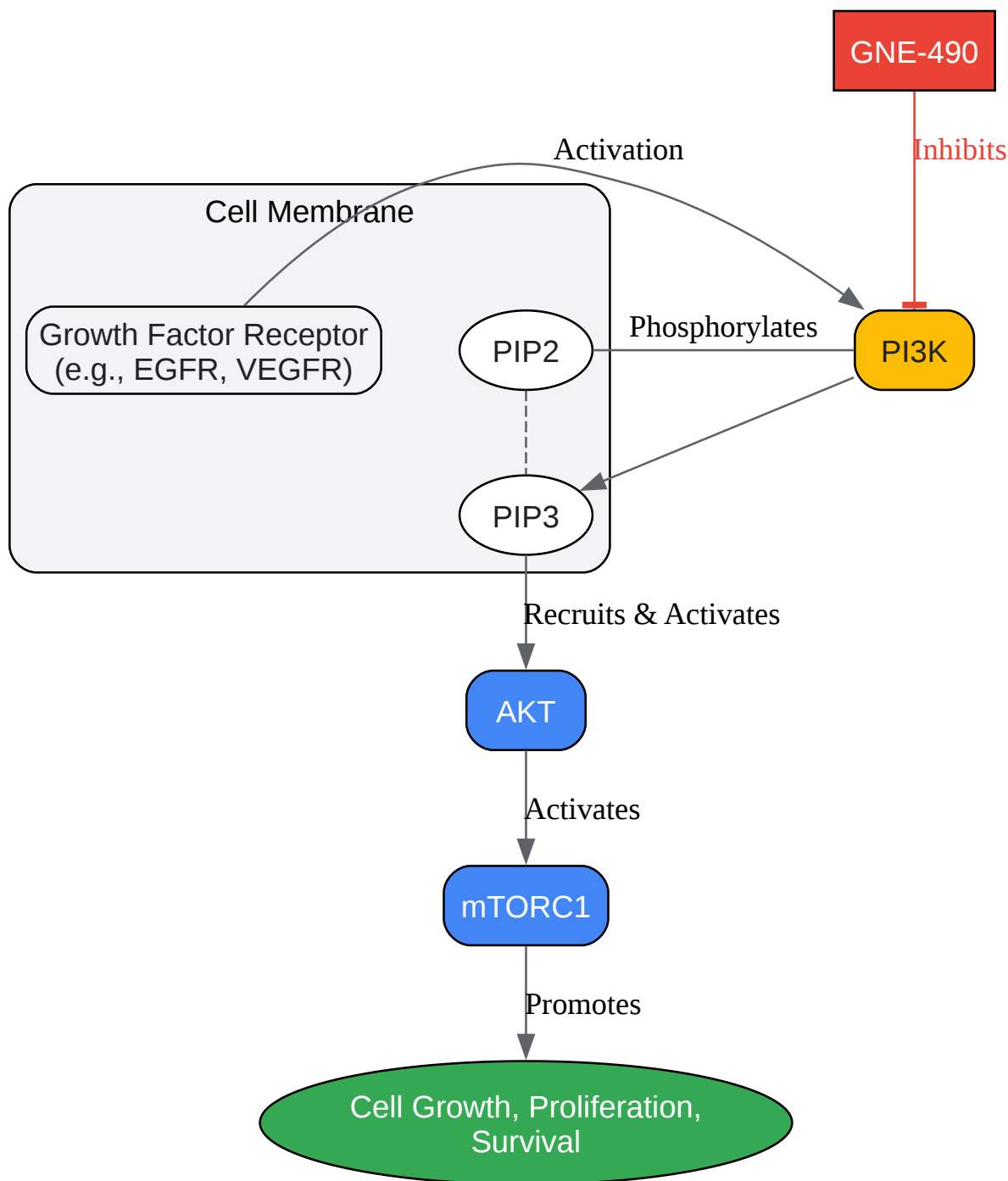


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*Caption: A flowchart for troubleshooting **GNE-490** solubility issues.*

Diagram 2: Simplified PI3K/AKT Signaling Pathway

This diagram shows the position of PI3K in its signaling cascade and indicates where **GNE-490** exerts its inhibitory effect.



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Caption: **GNE-490** inhibits the PI3K enzyme in the signaling pathway.

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